

# 1-decene chemical and physical properties

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## Compound of Interest

Compound Name: 1-Decene

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An In-Depth Technical Guide to the Chemical and Physical Properties of **1-Decene**

## Introduction

**1-Decene** ( $\text{CH}_2=\text{CH}(\text{CH}_2)_7\text{CH}_3$ ) is a linear alpha-olefin ( $\alpha$ -olefin) of significant industrial importance. As a key building block in organic synthesis, it serves as a monomer in the production of copolymers, such as polyethylene, and is a crucial intermediate in the manufacturing of a wide array of chemicals.<sup>[1]</sup> Its primary applications include the synthesis of polyalphaolefins (PAOs) for high-performance synthetic lubricants, plasticizer alcohols, epoxides, amines, synthetic fatty acids, and alkylated aromatics.<sup>[1][2][3]</sup> This guide provides a comprehensive overview of the core chemical and physical properties of **1-decene**, along with summaries of standard experimental methodologies for their determination, tailored for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical and Physical Properties

The fundamental properties of **1-decene** are summarized in the tables below, providing a consolidated reference for key quantitative data.

### Table 1: General and Physical Properties

| Property              | Value                           | Conditions                    |
|-----------------------|---------------------------------|-------------------------------|
| Molecular Formula     | C <sub>10</sub> H <sub>20</sub> | Ambient                       |
| Molecular Weight      | 140.27 g/mol                    |                               |
| Appearance            | Colorless liquid                |                               |
| Odor                  | Mild, pleasant                  |                               |
| Density               | 0.741 g/mL                      | at 25 °C                      |
| Boiling Point         | 170.56 - 172 °C                 | at 760 mmHg                   |
| Melting Point         | -66.3 °C                        |                               |
| Refractive Index      | 1.421                           | at 20 °C (n <sub>20</sub> /D) |
| Viscosity (Kinematic) | 1.09 mm <sup>2</sup> /s         | at 20 °C                      |
| Surface Tension       | 24 dynes/cm                     | at 20 °C                      |
| Vapor Pressure        | 1.6 - 1.67 mmHg                 | at 23.8 - 25 °C               |
| Vapor Density         | 4.84                            | (Air = 1)                     |

Sources:[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

**Table 2: Thermochemical and Safety Properties**

| Property                 | Value                          | Notes                |
|--------------------------|--------------------------------|----------------------|
| Flash Point              | 44 - 47.78 °C (111.2 - 118 °F) | Closed Cup           |
| Autoignition Temperature | 235 °C (455 °F)                |                      |
| Heat of Vaporization     | 45.6 kJ/mol                    | At boiling point     |
| Heat of Combustion       | -10,615 cal/g                  |                      |
| Solubility in Water      | 0.57 mg/L                      | at 25 °C (Insoluble) |
| Log P (octanol/water)    | 5.12 - 5.70                    |                      |
| Hazard Class             | Flammable Liquid, Category 3   |                      |

Sources:[3][4][5][6][8][9]

## Experimental Protocols

Accurate determination of physicochemical properties is critical for safety, quality control, and process design. The following sections summarize standard methodologies for measuring the key properties of **1-decene**.

### Boiling Point Determination (Simulated Distillation)

The boiling point of a hydrocarbon like **1-decene** can be determined by gas chromatography, a technique often referred to as Simulated Distillation (SimDis).

Methodology Summary (ASTM D2887 / D5399):

- Principle: This method simulates physical distillation by separating the components of a sample in order of their boiling points using a gas chromatograph.[10] A sample is injected into a heated gas chromatograph, which contains a nonpolar column. The column temperature is increased at a controlled, linear rate.[10]
- Apparatus: A gas chromatograph equipped with a flame ionization detector (FID) or thermal conductivity detector (TCD), a nonpolar capillary or packed column, and a temperature-programmable oven.
- Procedure:
  - Calibration: A calibration mixture of known hydrocarbons with a wide range of boiling points is run under the same chromatographic conditions as the sample. A curve is generated by plotting the retention time of each hydrocarbon against its known boiling point.[10]
  - Sample Analysis: The **1-decene** sample is injected and the chromatogram is recorded.
  - Data Interpretation: The retention time of the **1-decene** peak is used to determine its corresponding boiling point from the calibration curve. The boiling range distribution is obtained from the cumulative area under the chromatogram.[10]

## Density Measurement

The density of liquids can be determined using several methods outlined in OECD Guideline 109.

Methodology Summary (OECD 109):

- Principle: Density is the mass per unit volume ( $\text{kg/m}^3$ ) of a substance.<sup>[7][11]</sup> Standard methods are applicable for liquids with viscosities typically below 5 Pa·s.<sup>[7][11][12]</sup>
- Apparatus: Common instruments include a hydrometer, a hydrostatic balance, or an oscillating densitometer.<sup>[7][13]</sup>
- Procedure (Oscillating Densitometer):
  - A U-shaped tube is vibrated at its resonant frequency.
  - The tube is filled with the liquid sample (**1-decene**), which changes the mass of the system and thus its resonant frequency.
  - The change in frequency is measured and correlated to the density of the liquid.
  - The instrument must be calibrated using two reference substances of known density.<sup>[11]</sup>
  - Measurements are typically performed in duplicate at a constant temperature, such as 20°C.<sup>[11]</sup>

## Flash Point Determination

The flash point is a critical safety parameter indicating the lowest temperature at which a liquid's vapors will ignite with an ignition source. The Pensky-Martens closed-cup method is standard.

Methodology Summary (ASTM D93):

- Principle: This method determines the flash point of petroleum products by heating a sample in a closed cup and introducing an ignition source periodically.<sup>[4][5][9]</sup> The flash point is the

lowest temperature, corrected to a barometric pressure of 101.3 kPa, at which the vapor ignites momentarily.[4]

- Apparatus: A manual or automated Pensky-Martens closed-cup tester, consisting of a brass test cup with a lid, a stirring device, a heating source, and an ignition source applicator.[5][9]
- Procedure (Procedure A for distillate fuels):
  - The test cup is filled with the **1-decene** sample to a specified level.
  - The lid is secured, and the sample is heated and stirred at a prescribed rate (e.g., 5-6°C/min).[9]
  - The ignition source (a small flame) is periodically dipped into the vapor space of the cup.
  - The temperature at which a distinct flash is observed inside the cup is recorded as the flash point.[5]

## Viscosity Measurement

Viscosity describes a fluid's resistance to flow. For Newtonian liquids like **1-decene**, several methods are available under OECD Guideline 114.

Methodology Summary (OECD 114):

- Principle: This guideline covers methods for measuring the viscosity of liquids. For Newtonian fluids, capillary viscometers are commonly used.[2][3]
- Apparatus: A capillary viscometer (e.g., Ubbelohde type), a constant temperature bath, and a timer.
- Procedure (Capillary Viscometer):
  - A fixed volume of the **1-decene** sample is introduced into the viscometer.
  - The viscometer is placed in a constant temperature bath (e.g., 20°C and 40°C) and allowed to reach thermal equilibrium.[2][3]

- The liquid is drawn up through the capillary tube by suction.
- The time taken for the liquid to flow between two marked points under the influence of gravity is measured accurately.
- The kinematic viscosity is calculated by multiplying the flow time by the viscometer's calibration constant. The test is performed at least twice at each temperature.[\[2\]](#)[\[3\]](#)[\[14\]](#)

## Refractive Index Measurement

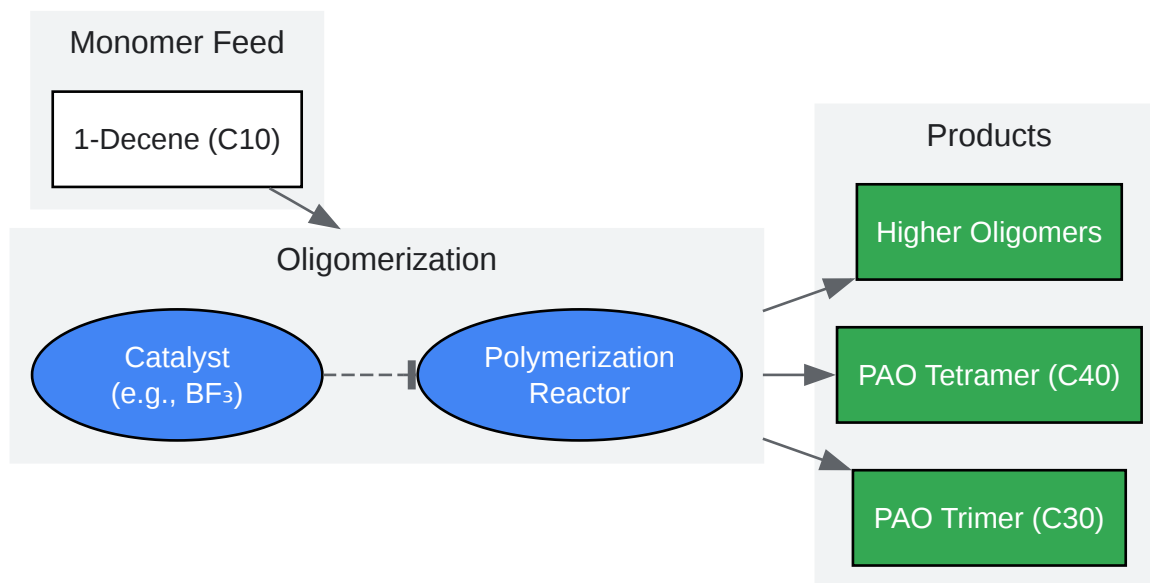
The refractive index is a fundamental physical property related to the speed of light in a substance.

Methodology Summary (Abbe Refractometer):

- Principle: An Abbe refractometer measures the refractive index based on the critical angle of total internal reflection. It is a common and rapid method for liquid samples.
- Apparatus: An Abbe refractometer, a light source (often a sodium lamp or white light with a compensator), and a constant temperature water bath.
- Procedure:
  - A few drops of the **1-decene** sample are placed between the illuminating and refracting prisms of the refractometer.[\[15\]](#)
  - Light is passed through the sample, and the telescope is adjusted until the boundary between the light and dark regions is sharp and centered on the crosshairs.[\[15\]](#) If a color band is visible, the compensator is adjusted to remove it.[\[15\]](#)
  - The refractive index is read directly from the calibrated scale.
  - The temperature of the prisms is controlled, as the refractive index is temperature-dependent.

## Chemical Reactivity and Pathways

**1-Decene**'s chemistry is dominated by its terminal double bond, making it susceptible to various addition reactions. A primary industrial application is its catalytic oligomerization to produce Polyalphaolefins (PAOs), which are used as synthetic lubricants.[16][17] This process involves the formation of dimers, trimers, tetramers, and higher oligomers from the **1-decene** monomer.[17]



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Caption: Simplified workflow for the synthesis of Polyalphaolefins (PAOs) from **1-decene**.

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